

Divinyl Sulfide in Polymer Chemistry: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: Divinyl sulfide

Cat. No.: B1213866

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Introduction

Divinyl sulfide (DVS) is an organosulfur compound with the chemical formula $S(CH=CH_2)_2$.^[1] In polymer chemistry, it serves as a bifunctional monomer and crosslinking agent, although it is critical to distinguish it from the more commonly utilized divinyl sulfone (DVSF), $O_2S(CH=CH_2)_2$. While both are reactive dienophiles, their reactivity and applications differ. Divinyl sulfone is frequently employed to crosslink polymers containing hydroxyl groups, such as polysaccharides, under alkaline conditions via a Michael addition mechanism.^{[2][3]} In contrast, **divinyl sulfide** is more prominently featured in free-radical copolymerizations to introduce sulfur functionalities into polymer chains, thereby creating materials with specific properties, such as high affinity for heavy metals.^[4]

These application notes provide an overview of the use of **divinyl sulfide** as a comonomer in the synthesis of functional polymers and include a detailed protocol for its copolymerization with 4-vinylpyridine.

Application Notes

The primary application of **divinyl sulfide** in polymer chemistry, as evidenced by available research, is its use as a comonomer in free-radical polymerization to create crosslinked, functional polymers.^[4] The incorporation of the sulfur atom from **divinyl sulfide** into the polymer backbone imparts unique properties to the resulting material.

Key Application: Synthesis of High-Capacity Sorbents for Metal Ions

Copolymers of **divinyl sulfide** and 4-vinylpyridine have demonstrated significant potential as high-capacity sorbents for the recovery of precious and heavy metal ions from acidic aqueous solutions.^{[4][5]} The nitrogen and sulfur atoms within the copolymer structure act as effective chelating sites for metal ions.^[6] This makes these materials promising for applications in environmental remediation, industrial wastewater treatment, and mining.

Other Potential Applications

- Synthesis of specialty polymers: The reaction of **divinyl sulfide** with various comonomers can lead to the development of polymers with tailored properties for applications in coatings, adhesives, and specialty elastomers.
- Intermediate for organic synthesis: **Divinyl sulfide** is a versatile building block for the synthesis of more complex sulfur-containing organic molecules.^[7]

Data Presentation

The following table summarizes the sorption capacity of a copolymer of **divinyl sulfide** and 4-vinylpyridine for various metal ions from 1 M acidic solutions. The copolymer contained 12.67% sulfur.^[4]

Metal Ion	Acidic Medium	Sorption Capacity (mg/g)
Gold (III)	HCl or H ₂ SO ₄	740 - 1200
Silver (I)	HNO ₃	340
Platinum (IV)	HCl or H ₂ SO ₄	672
Palladium (II)	HCl or H ₂ SO ₄	414

Experimental Protocols

Protocol 1: Free-Radical Copolymerization of **Divinyl Sulfide** with 4-Vinylpyridine

This protocol describes the synthesis of a crosslinked poly(**divinyl sulfide**-co-4-vinylpyridine) copolymer. The procedure is based on established methods for free-radical polymerization.[4]

Materials:

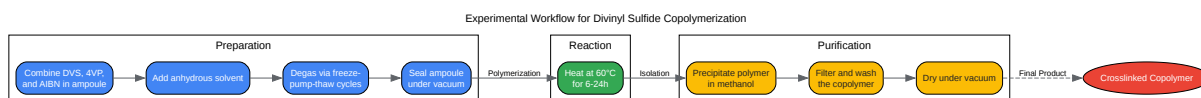
- **Divinyl sulfide (DVS)**
- 4-Vinylpyridine (4VP)
- Azobisisobutyronitrile (AIBN)
- Anhydrous solvent (e.g., dimethylformamide (DMF) or benzene)
- Methanol
- Glass ampoules
- Vacuum line
- Heating bath

Procedure:

- **Monomer and Initiator Preparation:** In a glass ampoule, combine **divinyl sulfide**, 4-vinylpyridine, and AIBN. A typical molar ratio would be determined by the desired copolymer composition, and the AIBN concentration is typically 0.5-1.0 wt% of the total monomer weight.
- **Solvent Addition:** Add the anhydrous solvent to the ampoule to achieve the desired monomer concentration.
- **Degassing:** Subject the mixture to several freeze-pump-thaw cycles to remove dissolved oxygen, which can inhibit free-radical polymerization.
- **Sealing:** Seal the ampoule under vacuum.
- **Polymerization:** Place the sealed ampoule in a heating bath set to 60°C for 6-24 hours. The reaction time will influence the conversion and molecular weight of the resulting polymer.

- Isolation of the Copolymer: After the reaction, cool the ampoule, carefully break it open, and precipitate the polymer by pouring the reaction mixture into a large excess of a non-solvent, such as methanol.
- Purification: Filter the precipitated polymer and wash it thoroughly with the non-solvent to remove any unreacted monomers and initiator residues.
- Drying: Dry the purified polymer in a vacuum oven at a moderate temperature (e.g., 40-50°C) until a constant weight is achieved.

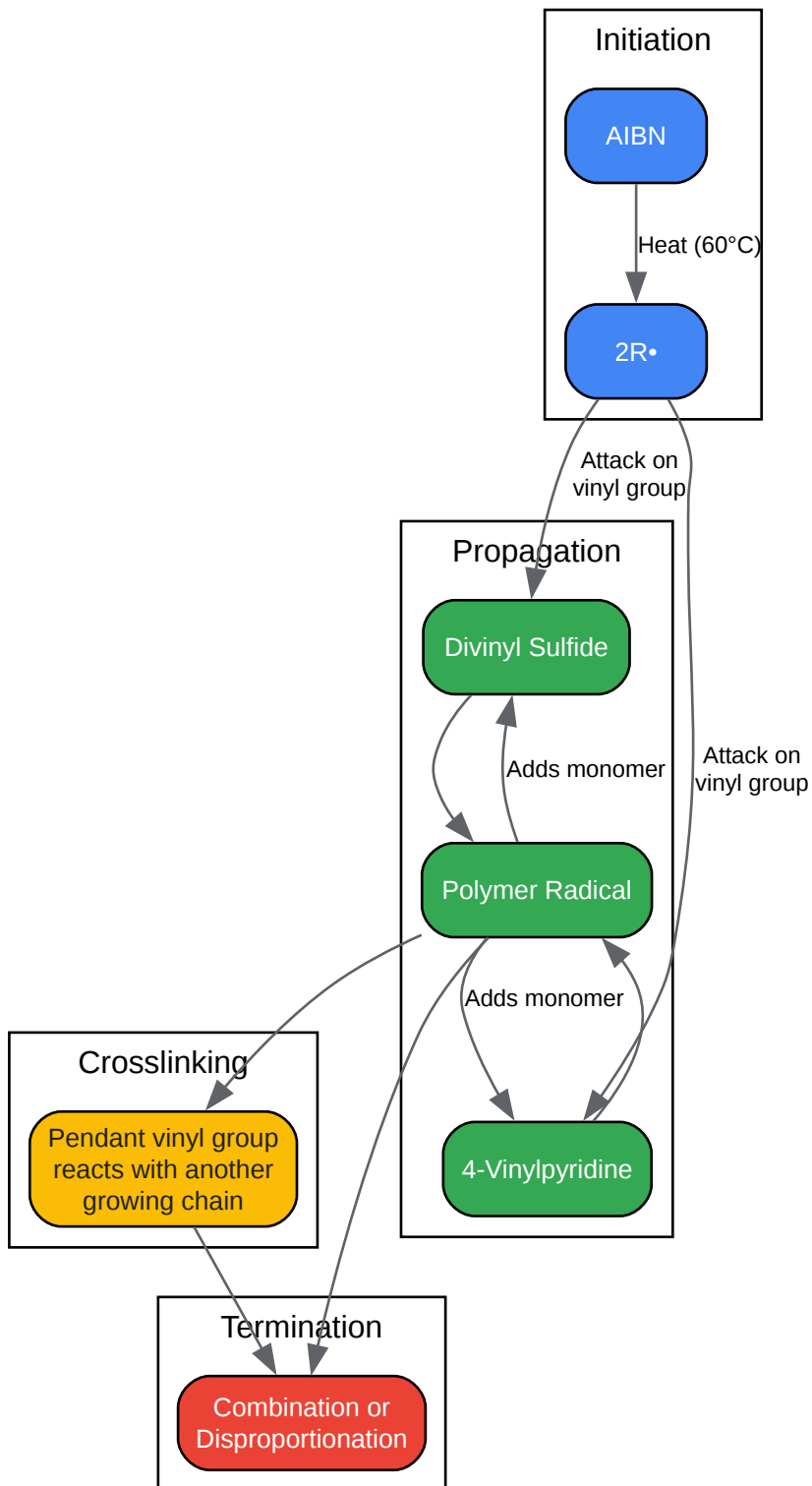
Visualizations



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Caption: Workflow for the synthesis of a **divinyl sulfide** copolymer.

Free-Radical Copolymerization of Divinyl Sulfide and 4-Vinylpyridine



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Caption: Mechanism of free-radical copolymerization and crosslinking.

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